

Application Notes and Protocols for the Scale-Up Synthesis of Sodium Mentholate

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Compound of Interest

Compound Name: *Sodium mentholate*

Cat. No.: *B092264*

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Introduction

Sodium mentholate, the sodium salt of menthol, is a versatile compound with a growing number of industrial applications. Its characteristic cooling and sensory properties make it a valuable ingredient in the flavor and fragrance industries, where it is incorporated into products such as chewing gum, toothpaste, and various personal care items.^[1] In the pharmaceutical sector, it is explored for its potential analgesic effects and as a cooling agent in topical formulations for pain relief.^[1] Furthermore, **sodium mentholate** serves as a reagent in organic synthesis and as a modifier in polymer chemistry.^[1]

The industrial-scale synthesis of **sodium mentholate** is typically achieved through the reaction of menthol with a strong base, most commonly sodium metal or sodium hydroxide, in a suitable solvent. The reaction is exothermic and requires careful control of process parameters to ensure high yield, purity, and safety. This document provides detailed protocols and application notes for the scale-up synthesis of **sodium mentholate**, focusing on two primary methods: reaction with sodium metal and reaction with sodium hydroxide.

Physicochemical Properties

A summary of the key physicochemical properties of **sodium mentholate** is presented in Table 1.

Table 1: Physicochemical Properties of **Sodium Mentholate**

Property	Value	Reference
CAS Number	19321-38-1	[2][3]
Molecular Formula	C ₁₀ H ₁₉ NaO	[2][3]
Molecular Weight	178.25 g/mol	[2]
Appearance	White to off-white crystalline powder	-
Boiling Point	222 °C at 760 mmHg	[3]
Flash Point	86.7 °C	[3]
Vapor Pressure	0.0214 mmHg at 25°C	[3]
Solubility	Soluble in alcohols and ethers. Reacts with water.	-

Detailed Experimental Protocols

Method 1: Synthesis using Sodium Metal in an Inert Solvent

This method is suitable for producing high-purity **sodium mentholate**, as the by-product, hydrogen gas, is easily removed from the reaction mixture. The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent the reaction of sodium metal with atmospheric moisture and oxygen.

Materials and Equipment:

- (-)-Menthol (99%+ purity)
- Sodium metal, stored under mineral oil
- Anhydrous Toluene (or other suitable inert solvent like heptane)
- Anhydrous Ethanol (for quenching)

- Glass-lined or stainless steel reactor (100 L capacity) with mechanical stirrer, reflux condenser, dropping funnel, thermometer, and inert gas inlet/outlet
- Heating/cooling mantle
- Filtration unit (e.g., Nutsche filter-dryer)
- Vacuum oven

Protocol:

- Reactor Preparation: Ensure the reactor is clean, dry, and purged with nitrogen gas to establish an inert atmosphere.
- Solvent Charging: Charge the reactor with 40 L of anhydrous toluene.
- Menthol Charging: Add 15.6 kg (100 mol) of (-)-menthol to the reactor with stirring until fully dissolved.
- Sodium Metal Preparation and Addition: In a separate, dry, inert atmosphere glovebox, weigh 2.53 kg (110 mol, 1.1 equivalents) of sodium metal. The mineral oil should be removed by washing the sodium chunks with anhydrous hexane and then allowing the hexane to evaporate completely inside the glovebox.^[4] The clean, dry sodium metal is then cut into small pieces.
- Reaction: Slowly add the sodium metal pieces to the stirred menthol-toluene solution at a rate that maintains the reaction temperature between 50-60 °C. The reaction is exothermic, and the addition rate should be controlled to prevent a runaway reaction. The evolution of hydrogen gas will be observed.
- Reaction Completion: After the addition of sodium is complete, heat the reaction mixture to 80-90 °C and maintain for 2-4 hours, or until the evolution of hydrogen gas ceases, indicating the completion of the reaction.
- Cooling and Quenching (Optional): Cool the reaction mixture to room temperature. If any unreacted sodium is suspected, it can be quenched by the very slow, dropwise addition of anhydrous ethanol. This should be done with extreme caution as the reaction is vigorous.

- Product Isolation: Cool the reaction mixture to 0-5 °C to induce crystallization of the **sodium mentholate**.
- Filtration: Filter the crystalline product using a Nutsche filter-dryer under a nitrogen blanket.
- Washing: Wash the filter cake with 2 x 5 L of cold, anhydrous toluene to remove any unreacted menthol and other impurities.
- Drying: Dry the product under vacuum at 60-70 °C until a constant weight is achieved.
- Packaging: The final product should be packaged in airtight, moisture-proof containers under a nitrogen atmosphere.

Table 2: Quantitative Data for Synthesis using Sodium Metal (Pilot Scale)

Parameter	Value
(-)-Menthol	15.6 kg (100 mol)
Sodium Metal	2.53 kg (110 mol)
Anhydrous Toluene	40 L
Reaction Temperature	50-60 °C (addition), 80-90 °C (completion)
Reaction Time	4-6 hours
Expected Yield	16.9 - 17.5 kg (95 - 98% of theoretical)
Purity (by titration)	> 99%

Method 2: Synthesis using Sodium Hydroxide in an Alcoholic Solvent

This method avoids the use of highly reactive sodium metal, which can be advantageous from a safety perspective. The reaction produces water as a by-product, which needs to be removed to drive the equilibrium towards the product and to obtain an anhydrous final product.

Materials and Equipment:

- (-)-Menthol (99%+ purity)
- Sodium hydroxide pellets (97%+ purity)
- Anhydrous Ethanol (or Methanol)
- Dean-Stark apparatus or a distillation setup for azeotropic water removal
- Glass-lined or stainless steel reactor (100 L capacity) with mechanical stirrer, heating mantle, and condenser.
- Crystallization vessel
- Centrifuge or filtration unit
- Vacuum oven

Protocol:

- Reactor Setup: Set up the reactor with a Dean-Stark trap and a reflux condenser.
- Reactant Charging: Charge the reactor with 15.6 kg (100 mol) of (-)-menthol and 40 L of anhydrous ethanol.
- Base Addition: With stirring, slowly add 4.4 kg (110 mol, 1.1 equivalents) of sodium hydroxide pellets to the reactor. The dissolution is exothermic.
- Reaction and Water Removal: Heat the mixture to reflux. The water formed during the reaction will be removed azeotropically with the ethanol. The lower water-ethanol azeotrope layer is collected in the Dean-Stark trap. Continue the reflux until no more water is collected.
- Solvent Removal: Once the reaction is complete (as determined by the cessation of water formation), reconfigure the reactor for distillation and remove the majority of the ethanol under atmospheric pressure.
- Crystallization: Transfer the concentrated reaction mixture to a crystallization vessel and cool to 0-5 °C with slow stirring to induce crystallization.

- Isolation: Isolate the crystalline **sodium mentholate** by centrifugation or filtration.
- Washing: Wash the product with a small amount of cold, anhydrous ethanol.
- Drying: Dry the product under vacuum at 60-70 °C to a constant weight.
- Packaging: Package the final product in airtight, moisture-proof containers.

Table 3: Quantitative Data for Synthesis using Sodium Hydroxide (Pilot Scale)

Parameter	Value
(-)-Menthol	15.6 kg (100 mol)
Sodium Hydroxide	4.4 kg (110 mol)
Anhydrous Ethanol	40 L
Reaction Temperature	Reflux (approx. 78 °C)
Reaction Time	6-8 hours
Expected Yield	16.0 - 16.8 kg (90 - 94% of theoretical)
Purity (by titration)	> 98%

Quality Control

The final product should be tested against a set of specifications to ensure its quality and purity.

Table 4: Quality Control Specifications for **Sodium Mentholate**

Test	Specification	Method
Appearance	White to off-white crystalline powder	Visual Inspection
Assay (by titration)	≥ 98.0%	Acid-base titration
Identification	Conforms to the reference spectrum	FTIR Spectroscopy
Residual Solvents	Toluene: ≤ 890 ppm, Ethanol: ≤ 5000 ppm	Gas Chromatography (GC)
Water Content	≤ 0.5%	Karl Fischer Titration
Heavy Metals	≤ 10 ppm	ICP-MS or Atomic Absorption
Melting Point	Decomposes above 200 °C	Melting Point Apparatus

Safety Precautions

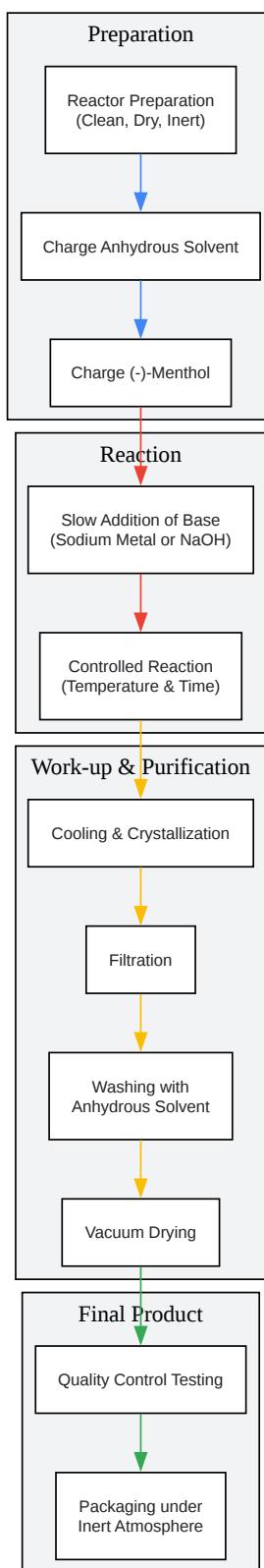
The synthesis of **sodium mentholate** involves hazardous materials and reactions. Strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, face shield, flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile or neoprene).[\[5\]](#) [\[6\]](#)
- Ventilation: All operations should be conducted in a well-ventilated area, preferably within a fume hood, especially when handling sodium metal and flammable solvents.[\[5\]](#)
- Handling Sodium Metal: Sodium metal is highly reactive and flammable, especially in the presence of water or alcohols.[\[7\]](#) It should be handled under an inert atmosphere (nitrogen or argon).[\[5\]](#) A Class D fire extinguisher for combustible metals must be readily available.[\[7\]](#) Do not use water or carbon dioxide-based extinguishers on sodium fires.[\[7\]](#)
- Handling Sodium Hydroxide: Sodium hydroxide is corrosive and can cause severe burns.[\[6\]](#) Avoid contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water for at least 15 minutes.[\[6\]](#)

- Exothermic Reaction: The reaction is exothermic. Ensure adequate cooling and control the rate of reagent addition to prevent a runaway reaction.
- Hydrogen Gas: The reaction with sodium metal produces flammable hydrogen gas. Ensure the reaction is conducted in a well-ventilated area away from ignition sources, and the off-gas is safely vented.[\[5\]](#)
- Spill Management: In case of a spill, contain the material and clean it up using appropriate procedures. For sodium metal spills, cover with dry sand or another suitable absorbent.[\[7\]](#)

Visualization of Workflows and Logical Relationships

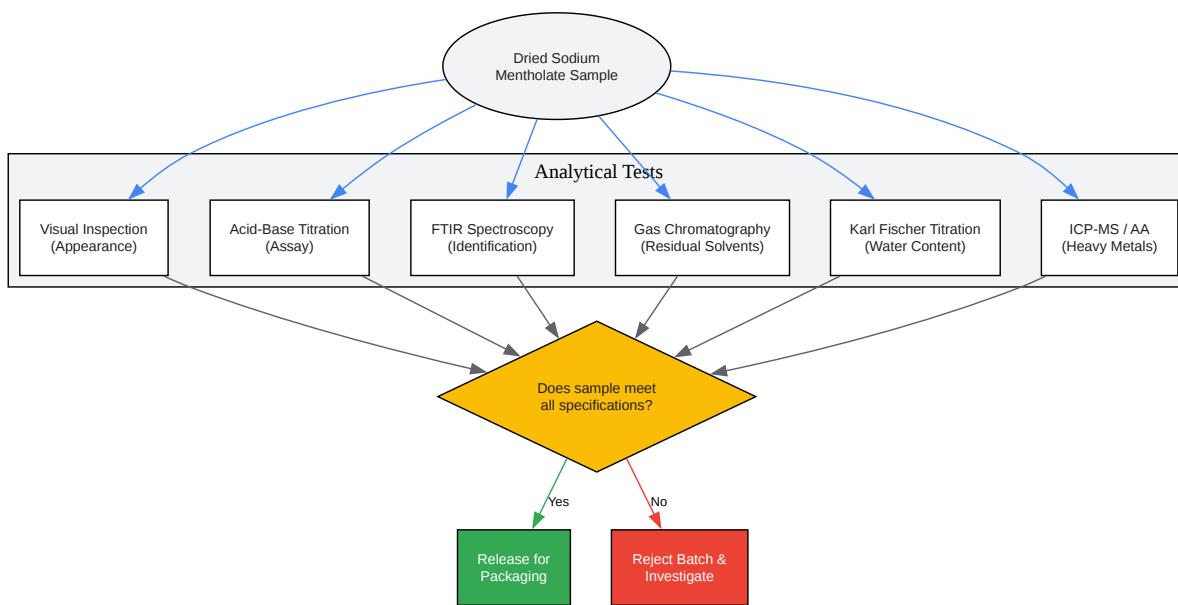
Overall Synthesis Workflow



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Caption: Overall workflow for the scale-up synthesis of **sodium mentholate**.

Quality Control Logic Diagram



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Caption: Logical flow for the quality control testing of **sodium mentholate**.

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